

NODAGA-NHS reactivity with amino groups

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Compound Focus: Nodaga-nhs

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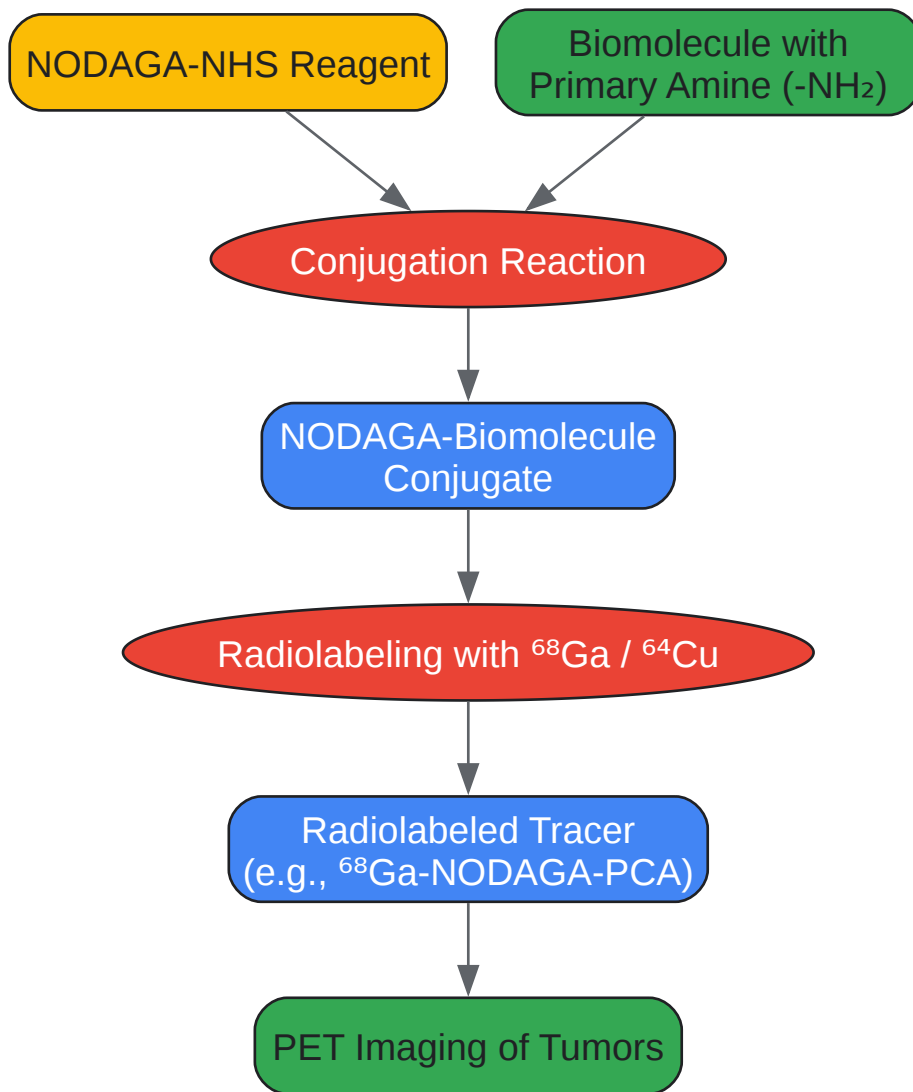
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Reactivity and Conjugation Mechanism

The **NODAGA-NHS** reagent functions through a specific and well-understood biochemical reaction.

- **Reaction Target:** The NHS ester group of **NODAGA-NHS** is highly **electrophilic** and specifically reacts with **primary aliphatic amines** (-NH₂). In proteins and peptides, these amines are primarily found on the **side chain of lysine residues** and at the N-terminus [1] [2].
- **Bond Formed:** This reaction results in the formation of a stable, covalent **amide bond**, while releasing N-hydroxysuccinimide (NHS) as a by-product [3] [2].
- **Product:** This process conjugates the NODAGA chelator to the biomolecule. The resulting conjugate can then efficiently encapsulate radiometals like Gallium-68 or Copper-64 within its macrocyclic core for use in PET imaging [4] [5].

The following diagram illustrates the conjugation workflow and key applications:



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Detailed Experimental Protocol

The conjugation of **NODAGA-NHS** to a biomolecule and its subsequent radiolabeling follows a standardized protocol. The example below details the conjugation to an antibody, as described in a scientific study.

Protocol: Conjugation of NODAGA-NHS to Trastuzumab (Anti-HER2 Antibody) [5]

Step	Description	Parameters
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| **1. Reaction Setup** | Dissolve trastuzumab (10 mg/mL) in 0.1 M borate buffer. Add **NODAGA-NHS** ester in 5, 20, or 100 molar equivalents relative to the antibody. | **Buffer:** 0.1 M Borate **Concentration:** 10 mg/mL mAb **Molar Ratio:** (5-100):1 (**NODAGA-NHS**:mAb) | | **2. Incubation** | Allow the conjugation reaction to proceed with gentle mixing. | **Temperature:** 4°C **Time:** 20 hours (Overnight) **pH:** ~8.5 (Borate buffer) | | **3. Purification** | Remove unconjugated **NODAGA-NHS** and reaction byproducts from the antibody conjugate. | **Method:** Size-exclusion chromatography (e.g., PD-10 column) **Eluent:** PBS or other biocompatible buffer | | **4. Radiolabeling** | Incubate the NODAGA-trastuzumab conjugate with the radiometal (e.g., ⁶⁴Cu). | **Condition:** Mild conditions (specifics vary by metal) |

Example Applications in Research

The "bioconjugation-radiolabeling" strategy is applied to various targeting molecules to create imaging probes for different cancers.

Application	Targeting Molecule	Radionuclide	Target / Cancer Type
Imaging Melanoma [6]	Procainamide (PCA)	⁶⁸ Ga	Melanin / Malignant Melanoma
Dual-Targeting Imaging [7]	LacN-E[c(RGDfK)] ₂ (Glycopeptide)	⁶⁸ Ga	αvβ3 Integrin & Galectin-3 / Cancer
Heterobivalent Ligands [4]	GE11 & c(RGDfK) peptides	⁶⁸ Ga	EGFR & αvβ3 Integrin / Tumors
Nanoparticle Tracking [8]	anti-miR10b (Oligonucleotide)	⁶⁴ Cu	miR10b / Metastatic Breast Cancer

Key Technical Considerations

- **Storage and Stability:** **NODAGA-NHS** should be stored as a solid at **-20°C** and is typically stable for **3 years** under these conditions. Solutions should be prepared fresh [9] [10].
- **Solubility:** The compound may dissolve in **DMSO**, and formulations for *in vivo* studies can involve mixtures of DMSO, Tween 80, and saline [9] [10].

- **Specificity:** While the reaction with primary amines is highly efficient, the number and location of lysines on a biomolecule can affect conjugation efficiency and potentially its biological activity. Site-specific conjugation strategies are an area of active development to address this [2] [5].

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